

Technisch Ondersteuningscentrum: Hoechst 34580 Tetrahydrochloride Signaalvariabiliteit in Flowcytometrie

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hoechst 34580 tetrahydrochloride

Cat. No.: B1150405

[Get Quote](#)

Dit technisch ondersteuningscentrum biedt gerichte handleidingen voor het oplossen van problemen en veelgestelde vragen om onderzoekers, wetenschappers en professionals in de geneesmiddelenontwikkeling te helpen bij het aanpakken van signaalvariabiliteit bij het gebruik van **Hoechst 34580 tetrahydrochloride** in flowcytometrie-experimenten.

Veelgestelde Vragen (FAQs)

V: Wat is Hoechst 34580 en waar wordt het voor gebruikt in flowcytometrie? A: Hoechst 34580 is een cel-permeabele, blauw-fluorescerende kleurstof die specifiek bindt aan de kleine groef van dubbelstrengs DNA, met een voorkeur voor AT-rijke gebieden.^{[1][2][3][4]} In de flowcytometrie wordt het voornamelijk gebruikt voor het analyseren van de DNA-inhoud voor celcyclusstudies, het visualiseren van kernen in zowel levende als gefixeerde cellen, en het identificeren van zogenaamde "Side Populations" (SP), een subpopulatie van cellen met stamcelachtige eigenschappen die de kleurstof actief uit de cel pompen.^{[1][5]}

V: Wat zijn de spectrale eigenschappen van Hoechst 34580? A: Wanneer gebonden aan DNA, heeft Hoechst 34580 een excitatie-maximum rond 380-392 nm en een emissie-maximum rond 438-440 nm.^{[1][6]} Het kan efficiënt worden geëxciteerd door een UV-laser of de 405 nm violette laser die op de meeste moderne flowcytometers te vinden is.^[6] Ongebonden kleurstof heeft een bredere emissie in het groene spectrum (510–540 nm), wat een bron van achtergrondsignaal kan zijn.^[1]

V: Is Hoechst 34580 toxisch voor cellen? A: Zoals alle Hoechst-kleurstoffen wordt het als minder toxisch beschouwd dan andere DNA-kleurstoffen zoals DAPI, wat een hogere levensvatbaarheid van de gekleurde cellen garandeert, wat cruciaal is voor experimenten met levende cellen en celsortering.^[1] Langdurige blootstelling of hoge concentraties kunnen echter nog steeds de celgezondheid beïnvloeden.

V: Hoe moet ik Hoechst 34580-oplossingen bewaren? A: De droge kleurstof moet gedroogd en beschermd tegen licht worden bewaard bij $\leq -20^{\circ}\text{C}$.^{[7][8]} Na reconstitutie in water of DMSO moet de stamoplossing in kleine porties worden bewaard bij $\leq -20^{\circ}\text{C}$, beschermd tegen licht, waar het minstens 6 maanden stabiel is.^{[6][7][8]} Vermijd herhaalde vries-dooi cycli.^{[2][4][9]}

Gids voor Probleemoplossing

Hieronder vindt u een reeks veelvoorkomende problemen die gebruikers tegenkomen, samen met de mogelijke oorzaken en oplossingen.

V: Waarom zie ik een hoge achtergrondfluorescentie in mijn monsters?

- Mogelijke Oorzaak 1: Te hoge concentratie kleurstof. Overtollige, ongebonden kleurstof kan fluoresceren in het groene spectrum (510-540 nm), wat leidt tot een verhoogde achtergrond.^[1]
 - Oplossing: Titreer de Hoechst 34580-concentratie om de laagste concentratie te vinden die nog een robuust signaal geeft. Probeer een lager bereik, bijvoorbeeld 0.1–5 $\mu\text{g/mL}$.^[1]
- Mogelijke Oorzaak 2: Onvoldoende wassen. Resterende kleurstof in de suspensie verhoogt de achtergrond.
 - Oplossing: Voeg een of twee extra wasstappen met PBS of een geschikte buffer toe na de incubatie.^{[2][3]} Voor sommige protocollen is analyse zonder wassen mogelijk, maar dit kan de achtergrond verhogen.^[8]
- Mogelijke Oorzaak 3: Aanwezigheid van dode cellen. Dode cellen hebben een gecompromitteerd membraan en kunnen de kleurstof niet-specifiek opnemen, wat leidt tot een zeer helder signaal dat kan overslaan naar andere kanalen.

- Oplossing: Gebruik een levensvatbaarheidskleurstof (bijv. Propidium Iodide, 7-AAD, of een fixeerbare levensvatbaarheidskleurstof) om dode cellen uit de analyse uit te sluiten.
- Mogelijke Oorzaak 4: Restanten van wasmiddel op glaswerk. Dit kan de kleuring beïnvloeden en deeltjes veroorzaken die helder fluoresceren.[\[6\]](#)[\[10\]](#)
- Oplossing: Zorg ervoor dat al het glaswerk grondig wordt gewassen met een mild wasmiddel en meerdere malen wordt gespoeld met gedeïoniseerd, gedestilleerd water.[\[6\]](#)

V: Waarom is mijn signaal te zwak of ondetecteerbaar?

- Mogelijke Oorzaak 1: Onvoldoende kleurstofconcentratie of incubatietijd. De kleurstof heeft tijd nodig om de cel binnen te dringen en aan het DNA te binden.
- Oplossing: Verhoog de concentratie van Hoechst 34580 en/of verleng de incubatietijd. Optimalisatie is celspecifiek; probeer een incubatietijd tussen 15 en 60 minuten.[\[7\]](#)[\[8\]](#)
- Mogelijke Oorzaak 2: Actieve uitstroom van de kleurstof (Efflux). Sommige cellen, met name stamcellen of kankerstamcellen (de "Side Population"), hebben membraanpompen zoals ABCG2 die de Hoechst-kleurstof actief uit de cel verwijderen.[\[5\]](#)[\[11\]](#)
- Oplossing: Als u deze cellen wilt kleuren, kunt u effluxpompremmers zoals Verapamil of Fumitremorgin C gebruiken. Als u de Side Population wilt identificeren, is dit het verwachte gedrag.[\[11\]](#)[\[12\]](#) Het toevoegen van de kleurstof aan de analysebuffer tijdens de acquisitie kan ook helpen om de uitstroom tijdens het sorteren te voorkomen.[\[7\]](#)
- Mogelijke Oorzaak 3: Quenching van het signaal. De aanwezigheid van BrdU (Bromodeoxyuridine) in het DNA kan de fluorescentie van Hoechst-kleurstoffen aanzienlijk verminderen.[\[1\]](#)[\[6\]](#)
- Oplossing: Wees u bewust van dit effect als uw experimentele opzet het gebruik van BrdU omvat. Dit kan ook worden gebruikt als een methode om de celcyclusprogressie te bestuderen.[\[1\]](#)
- Mogelijke Oorzaak 4: Onjuiste instrumentinstellingen. De laser- en filterconfiguratie is mogelijk niet optimaal voor Hoechst 34580.

- Oplossing: Zorg ervoor dat u exciteert met een UV- of violette (405 nm) laser en het signaal opvangt met een filter die geschikt is voor de blauwe emissie (bijv. een 450/50 bandpass filter).[13]

V: Waarom is er een hoge variabiliteit (%CV) in mijn G1- en G2/M-pieken in de celcyclusanalyse?

- Mogelijke Oorzaak 1: Hoge flow rate. Een snelle doorstroom van cellen langs de laser kan de precisie van de meting verminderen.
 - Oplossing: Verlaag de flow rate van de cytometer. Een lagere snelheid geeft de detectoren meer tijd om fotonen te verzamelen, wat resulteert in scherpere pieken en een lagere %CV.[7]
- Mogelijke Oorzaak 2: Celklontering. Dubbelgangers of aggregaten van cellen worden als enkele gebeurtenissen met een hogere DNA-inhoud gedetecteerd, wat de pieken kan verbreden en de analyse kan verstoren.
 - Oplossing: Zorg voor een suspensie van enkele cellen door de cellen door een celzeef (bijv. 40-70 µm) te filteren vlak voor de analyse. Gebruik van EDTA in de buffer kan ook helpen om klontering te verminderen.
- Mogelijke Oorzaak 3: Variaties in celgrootte en celcyclus. De fluorescentie-intensiteit kan worden beïnvloed door de celgrootte, die correleert met de celcyclusfase (G2/M-cellen zijn groter dan G1-cellen).[13]
 - Oplossing: Gebruik puls-processing (bijv. Area vs. Height of Width) gatingstrategieën om dubbelgangers effectief uit te sluiten. Wees u ervan bewust dat de inherente biologische variabiliteit in celgrootte kan bijdragen aan de %CV.[13]

Kwantitatieve Gegevenssamenvatting

De optimale omstandigheden voor het kleuren met Hoechst 34580 zijn afhankelijk van de celtoestand en de toepassing. De volgende tabellen bieden een overzicht van de aanbevolen parameters.

Tabel 1: Aanbevolen Kleuringsparameters voor Levende Cellen

Toepassing	Celdichtheid (cellen/mL)	Concentratie (µg/mL)	Incubatietijd (min)	Temperatuur (°C)
DNA-inhoudsanalyse	1 x 10 ⁶	1 - 10	15 - 60	37
1 x 10 ⁷	5 - 10	15 - 60	37	
Nucleaire Visualisatie	N.v.t. (in kweek)	1 - 5	30 - 60	37

Gegevens samengesteld uit BD Biosciences en Lumiprobe datasheets.[\[1\]](#)[\[7\]](#)[\[8\]](#)

Tabel 2: Aanbevolen Kleuringsparameters voor Gefixeerde Cellen

Toepassing	Celdichtheid (cellen/mL)	Concentratie (µg/mL)	Incubatietijd (min)	Temperatuur (°C)
DNA-inhoudsanalyse	1 x 10 ⁶	0.2 - 2	≥ 15	Kamertemperatuur
Nucleaire Visualisatie	N.v.t.	0.5 - 2	≥ 15	Kamertemperatuur

Gegevens samengesteld uit BD Biosciences datasheet.[\[7\]](#)[\[8\]](#)

Experimentele Protocollen

Protocol 1: Kleuring van Levende Cellen voor DNA-inhoudsanalyse

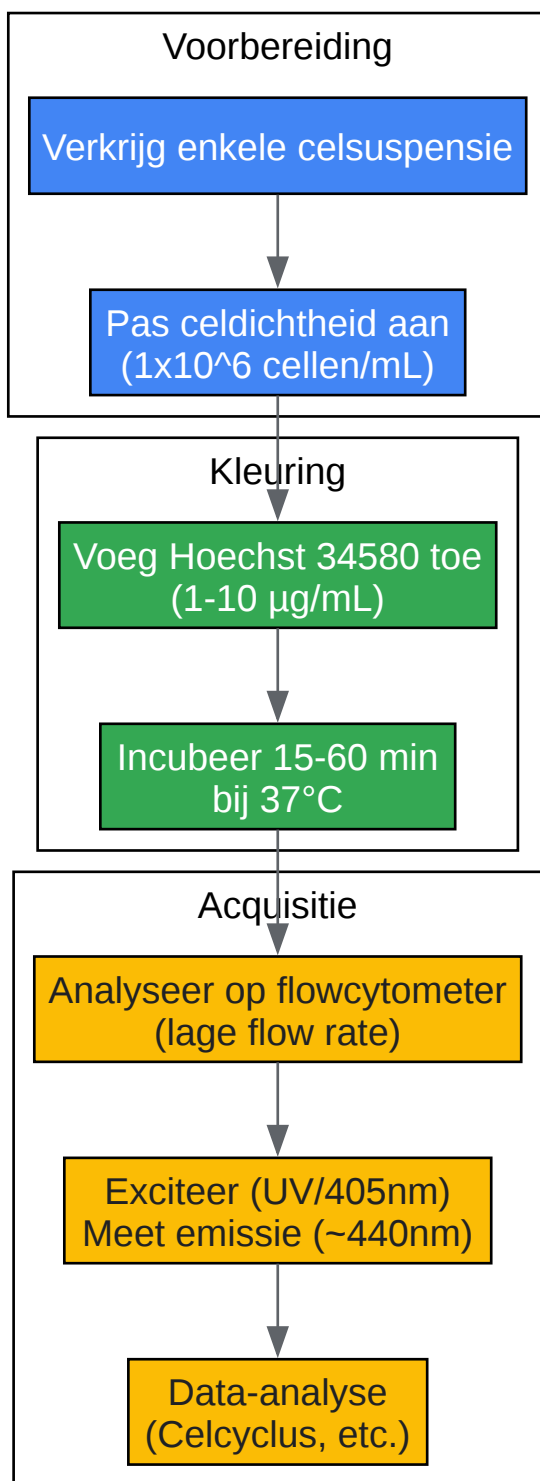
- Celvoorbereiding: Oogst de cellen en zorg voor een suspensie van enkele cellen. Tel de cellen en pas de celdichtheid aan tot 1 x 10⁶ cellen/mL in compleet kweekmedium.
- Voorbereiding Kleuroplossing: Verdun de Hoechst 34580 stamoplossing direct voor gebruik in compleet kweekmedium tot een eindconcentratie tussen 1 en 10 µg/mL. De optimale concentratie moet per celttype worden bepaald.[\[7\]](#)[\[8\]](#)

- Incubatie: Voeg de kleuroplossing toe aan de celsuspensie. Incubeer gedurende 15-60 minuten bij 37°C, beschermd tegen licht.[7][8] De optimale tijd is afhankelijk van het celtype.
- Wassen (Optioneel): Centrifugeer de cellen en aspireer het medium met de kleurstof. Resuspendeer in een geschikte buffer zoals PBS met 2% FBS. Wassen kan de achtergrond verminderen, maar is niet altijd noodzakelijk.[8]
- Acquisitie: Analyseer de monsters onmiddellijk op een flowcytometer met een lage flow rate voor de beste resultaten.[7] Exciteer met een UV- of 405 nm-laser en meet de emissie met een blauw filter (bijv. 450/50 nm). Gebruik een gatingstrategie voor dubbelgangersuitsluiting.

Protocol 2: Kleuring van Gefixeerde Cellen voor Nucleaire Visualisatie

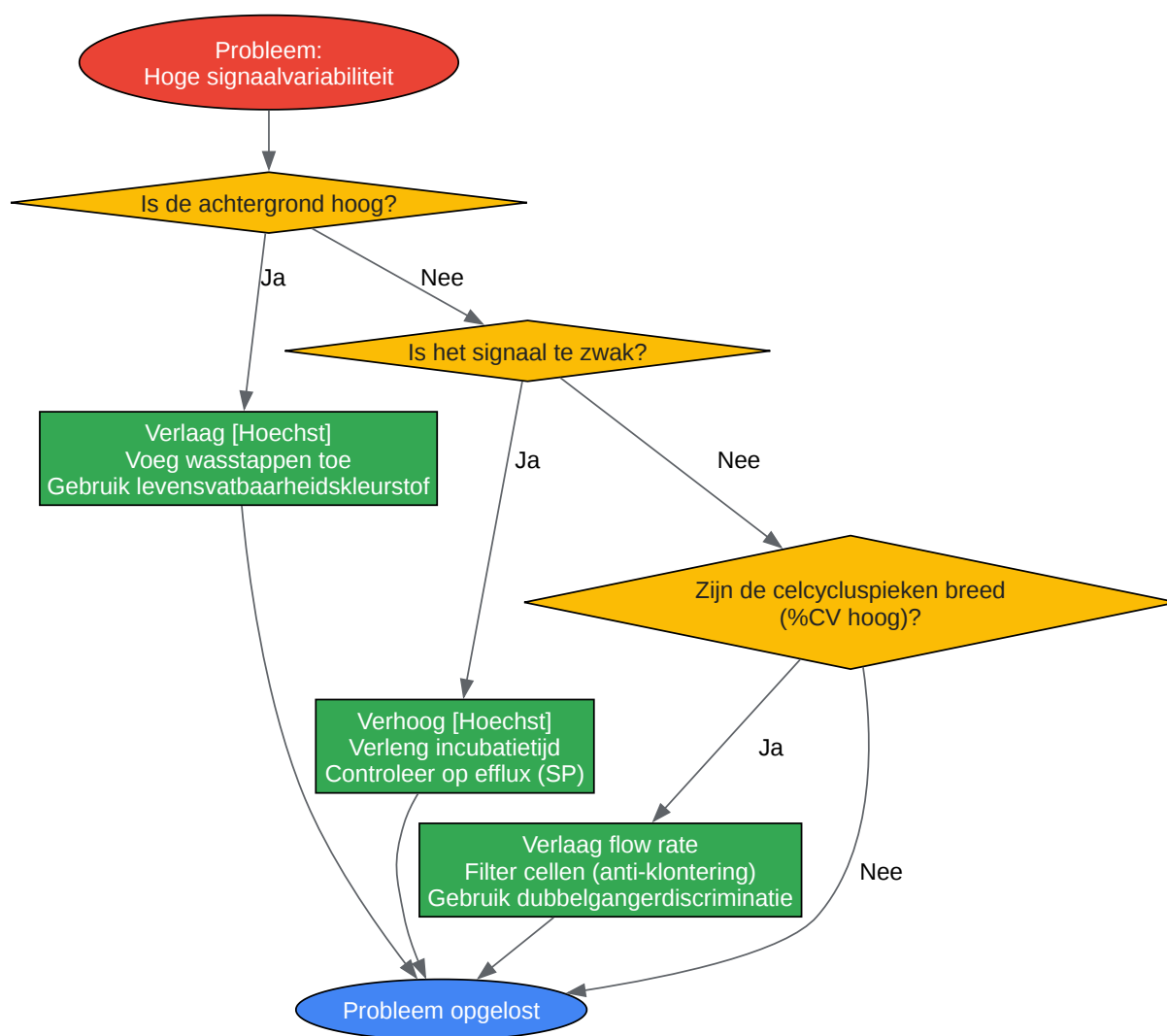
- Celvoorbereiding: Oogst de cellen en was ze eenmaal met PBS.
- Fixatie & Permeabilisatie: Fixeer en permeabiliseer de cellen volgens uw standaardprotocol (bijv. met 70-80% ijskoude ethanol gedurende 30 minuten op ijs).[7]
- Wassen: Was de cellen eenmaal met PBS om het fixatiemiddel te verwijderen.
- Voorbereiding Kleuroplossing: Verdun de Hoechst 34580 stamoplossing direct voor gebruik in PBS tot een eindconcentratie van 0.5-2 µg/mL.[7][8]
- Incubatie: Voeg de kleuroplossing toe aan de cellen en incubeer gedurende ten minste 15 minuten bij kamertemperatuur, beschermd tegen licht.[7][8] Wassen is na deze stap meestal niet nodig.
- Acquisitie: Analyseer de monsters op de flowcytometer.

Visualisaties



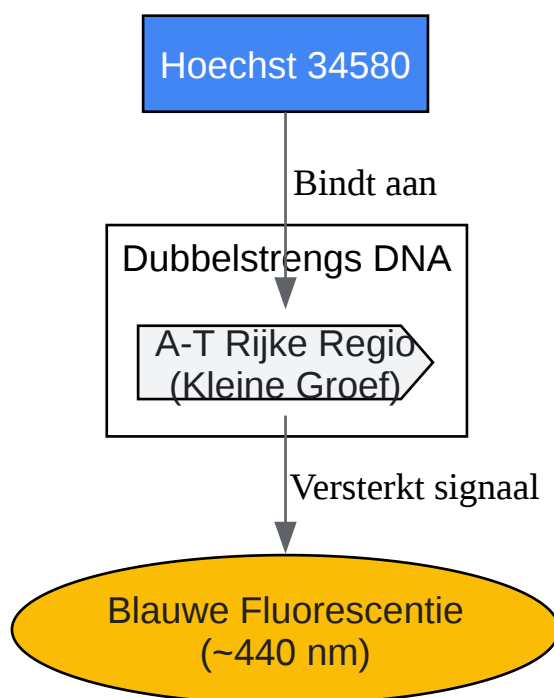
[Click to download full resolution via product page](#)

Figuur 1: Algemene experimentele workflow voor DNA-inhoudsanalyse met Hoechst 34580.



[Click to download full resolution via product page](#)

Figuur 2: Beslisboom voor het oplossen van problemen met Hoechst 34580 signaalvariabiliteit.



[Click to download full resolution via product page](#)

Figuur 3: Conceptueel diagram van de binding van Hoechst 34580 aan DNA.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lumiprobe.com [lumiprobe.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Hoechst 33342 side population identification is a conserved and unified mechanism in urological cancers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. biotech.illinois.edu [biotech.illinois.edu]
- 7. Hoechst 34580 [bdbiosciences.com]

- 8. Hoechst 34580 [bdbiosciences.com]
- 9. selleckchem.com [selleckchem.com]
- 10. docs.aatbio.com [docs.aatbio.com]
- 11. Kinetic analysis of intracellular Hoechst 33342--DNA interactions by flow cytometry: misinterpretation of side population status? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Variability of fluorescence intensity distribution measured by flow cytometry is influenced by cell size and cell cycle progression - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technisch Ondersteuningscentrum: Hoechst 34580 Tetrahydrochloride Signaalvariabiliteit in Flowcytometrie]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1150405#hoechst-34580-tetrahydrochloride-signal-variability-in-flow-cytometry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com